

comparative study of trace element partitioning in coexisting micas

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A comparative study of trace element partitioning in coexisting micas, such as biotite and muscovite, provides profound insights into the petrogenesis of igneous and metamorphic rocks. The distribution of trace elements between these minerals is a sensitive indicator of the physical and chemical conditions during rock formation, including temperature, pressure, and the composition of melts or fluids. This guide offers a comparative analysis of trace element partitioning, details the experimental protocols used for their determination, and visualizes the complex relationships and workflows involved.

Data Presentation: Trace Element Partitioning

The partitioning of trace elements between coexisting biotite (Bt) and muscovite (Ms) in granitic rocks reveals distinct elemental preferences. The partition ratio, or distribution coefficient (D_Bt/Ms_), quantifies this preference. A value greater than 1 indicates the element is preferentially incorporated into biotite, while a value less than 1 indicates a preference for muscovite.

The following table summarizes the average partition ratios for a suite of trace elements based on analyses of Hercynian granites from Central Portugal.



Element	Average Partition Ratio (D_Bt/Ms_)	Standard Deviation (1 σ)	Preferential Host
Zinc (Zn)	8.6	2.5	Biotite
Nickel (Ni)	8.4	4.4	Biotite
Cobalt (Co)	5.2	2.0	Biotite
Cesium (Cs)	4.3	1.3	Biotite
Lithium (Li)	4.0	2.1	Biotite
Chromium (Cr)	3.6	1.3	Biotite
Niobium (Nb)	2.8	0.6	Biotite
Tantalum (Ta)	2.5	1.2	Biotite
Vanadium (V)	2.2	0.4	Biotite
Fluorine (F)	1.8	0.5	Biotite
Rubidium (Rb)	1.6	0.3	Biotite
Chlorine (CI)	1.4	1.5	Biotite
Lead (Pb)	1.2	0.5	Biotite
Strontium (Sr)	0.7	0.4	Muscovite
Scandium (Sc)	0.6	0.6	Muscovite
Barium (Ba)	0.6	0.2	Muscovite
Gallium (Ga)	0.6	0.1	Muscovite
Tin (Sn)	0.4	0.1	Muscovite
Tungsten (W)	0.4	0.1	Muscovite

Data sourced from a study on Hercynian two-mica granites.[1][2]

Experimental Protocols



The determination of trace element concentrations and their partitioning in coexisting micas involves a multi-step analytical workflow. This ensures high-quality data for both major and trace constituents.

- 1. Sample Preparation and Initial Characterization:
- Selection: Rock samples containing coexisting biotite and muscovite are selected.
- Thin Section Preparation: Standard petrographic thin sections (30 µm thickness) are prepared and polished for microscopic examination and in-situ analysis.
- Mineral Identification: Coexisting mica grains in textural equilibrium are identified using a
 petrographic microscope. Their textural relationships are documented.
- 2. Major and Minor Element Analysis:
- Technique: Electron Probe Microanalysis (EPMA) is employed.
- Procedure: The polished thin sections are coated with a thin layer of carbon. An electron beam is focused on individual mica grains to excite the atoms, which then emit characteristic X-rays. The wavelengths and intensities of these X-rays are measured to determine the concentrations of major and minor elements (e.g., Si, Al, Fe, Mg, K, Ti).
- Purpose: This step provides the major element composition, which is crucial for mineral classification and for understanding crystal-chemical controls on trace element incorporation.

 [3]
- 3. Trace Element Analysis:
- Technique: In-situ analysis is most commonly performed using Laser Ablation-Inductively Coupled Plasma-Mass Spectrometry (LA-ICP-MS).[3][4] Secondary Ion Mass Spectrometry (SIMS) is another high-sensitivity technique used for this purpose.[5][6]
- Procedure (LA-ICP-MS):
 - The thin section is placed in an ablation cell.



- A high-energy laser beam is focused on the same spots previously analyzed by EPMA.
 The laser ablates a small amount of material (typically a 20-50 μm spot).
- The ablated material is transported by an inert carrier gas (e.g., Helium) into the plasma torch of the ICP-MS.
- The inductively coupled plasma (a high-temperature ionized gas) atomizes and ionizes the sample particles.
- The ions are then passed into a mass spectrometer, which separates them based on their mass-to-charge ratio, allowing for the quantification of a wide range of trace elements at parts-per-million (ppm) or even lower concentrations.
- Quality Control: Standard reference materials (e.g., NIST SRM 610/612) are analyzed periodically to correct for instrumental drift and to calibrate the elemental concentrations.

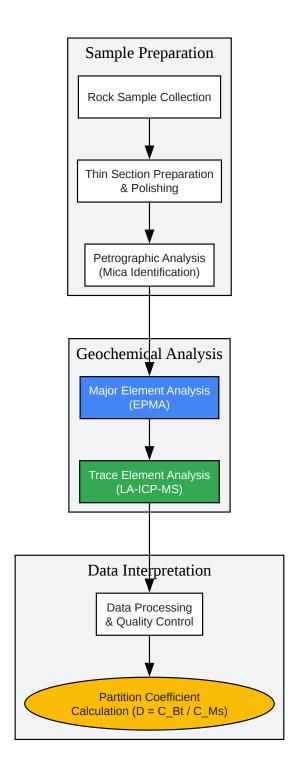
4. Data Processing:

- Partition Coefficient Calculation: The partition coefficient (D) for a specific element between biotite and muscovite is calculated by dividing the concentration of the element in biotite by its concentration in muscovite (D_Bt/Ms_ = C_Bt_ / C_Ms_).
- Error Analysis: It is critical to assess potential sources of error. For instance, the presence of microscopic inclusions of accessory minerals (e.g., apatite, zircon, monazite) within the mica can artificially inflate the concentrations of certain trace elements (e.g., Y, Zr, REE, Th, U).[1] Careful selection of analysis spots and data filtering are necessary to minimize this effect.

Visualizations

The following diagrams illustrate the experimental workflow for analyzing coexisting micas and the key factors that govern the partitioning of trace elements between them.

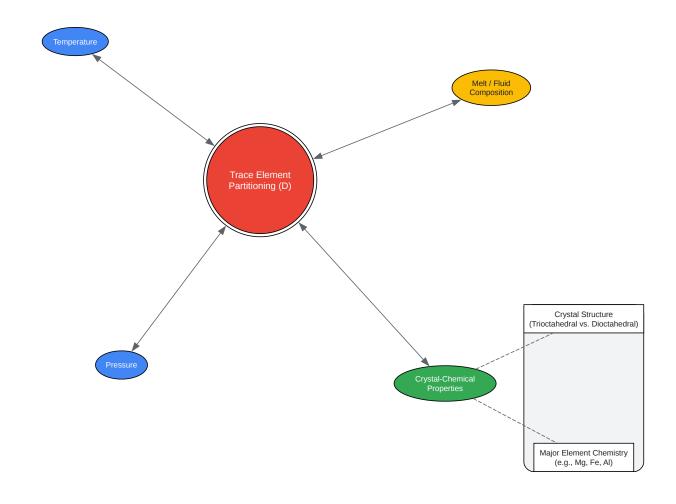




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Caption: Experimental workflow for the comparative analysis of trace elements in coexisting micas.





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Caption: Key factors influencing trace element partitioning between coexisting mica species.

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